

Navigating the Safe Disposal of MRS-1191: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	MRS-1191
CAS No.:	9000-21-9
Cat. No.:	B7772452

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemical reagents like **MRS-1191** is a critical component of laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) for **MRS-1191** is not readily available in public databases, this guide provides a comprehensive disposal plan based on the general principles of chemical waste management for research compounds.

MRS-1191 is identified as a potent and selective A3 adenosine receptor antagonist, belonging to the dihydropyridine class of compounds. The inherent biological activity and the general characteristics of complex organic molecules necessitate a cautious and informed approach to its disposal.

Quantitative Data Summary

For quick reference, the known quantitative data for **MRS-1191** is summarized in the table below. The absence of a detailed public SDS means that hazard-specific data such as LD50 or permissible exposure limits are not available.

Property	Value
Molecular Formula	C ₃₁ H ₂₇ NO ₄
Molecular Weight	477.55 g/mol

Step-by-Step Disposal Protocol for MRS-1191

The following protocol is a step-by-step guide for the safe disposal of **MRS-1191** in a laboratory setting. This procedure is based on established best practices for chemical waste management and should be executed in conjunction with your institution's specific Environmental Health and Safety (EHS) guidelines.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Always wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat is required.
- Work Area: Conduct all handling and preparation for disposal within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Identification and Classification:

- Hazard Assessment: In the absence of a specific SDS, treat **MRS-1191** as a hazardous chemical with unknown toxicity. The compound's biological activity suggests it may have pharmacological effects in humans.
- Waste Stream: Classify **MRS-1191** waste as "Hazardous Chemical Waste." Do not mix it with non-hazardous or biological waste streams.

3. Waste Segregation and Collection:

- Solid Waste:

- Collect any solid **MRS-1191**, contaminated personal protective equipment (e.g., gloves, weighing paper), and empty vials in a dedicated, properly labeled hazardous waste container.
- The container must be made of a compatible material (e.g., polyethylene) and have a secure, tight-fitting lid.
- Liquid Waste:
 - Solutions containing **MRS-1191** should be collected in a designated liquid hazardous waste container.
 - Do not mix with incompatible chemicals. Pay close attention to the solvent used to dissolve **MRS-1191** and segregate waste based on solvent characteristics (e.g., halogenated vs. non-halogenated solvents) as per your institution's guidelines.^[1]
 - The liquid waste container must be stored in secondary containment to prevent spills.

4. Labeling of Waste Containers:

- Properly label all waste containers with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**MRS-1191**"
 - The solvent(s) and their approximate concentrations.
 - The date the waste was first added to the container.
 - The name of the principal investigator or research group.

5. Storage of Chemical Waste:

- Store the waste containers in a designated and clearly marked satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.^[1]

- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely toxic waste in the satellite accumulation area.[2]

6. Arranging for Disposal:

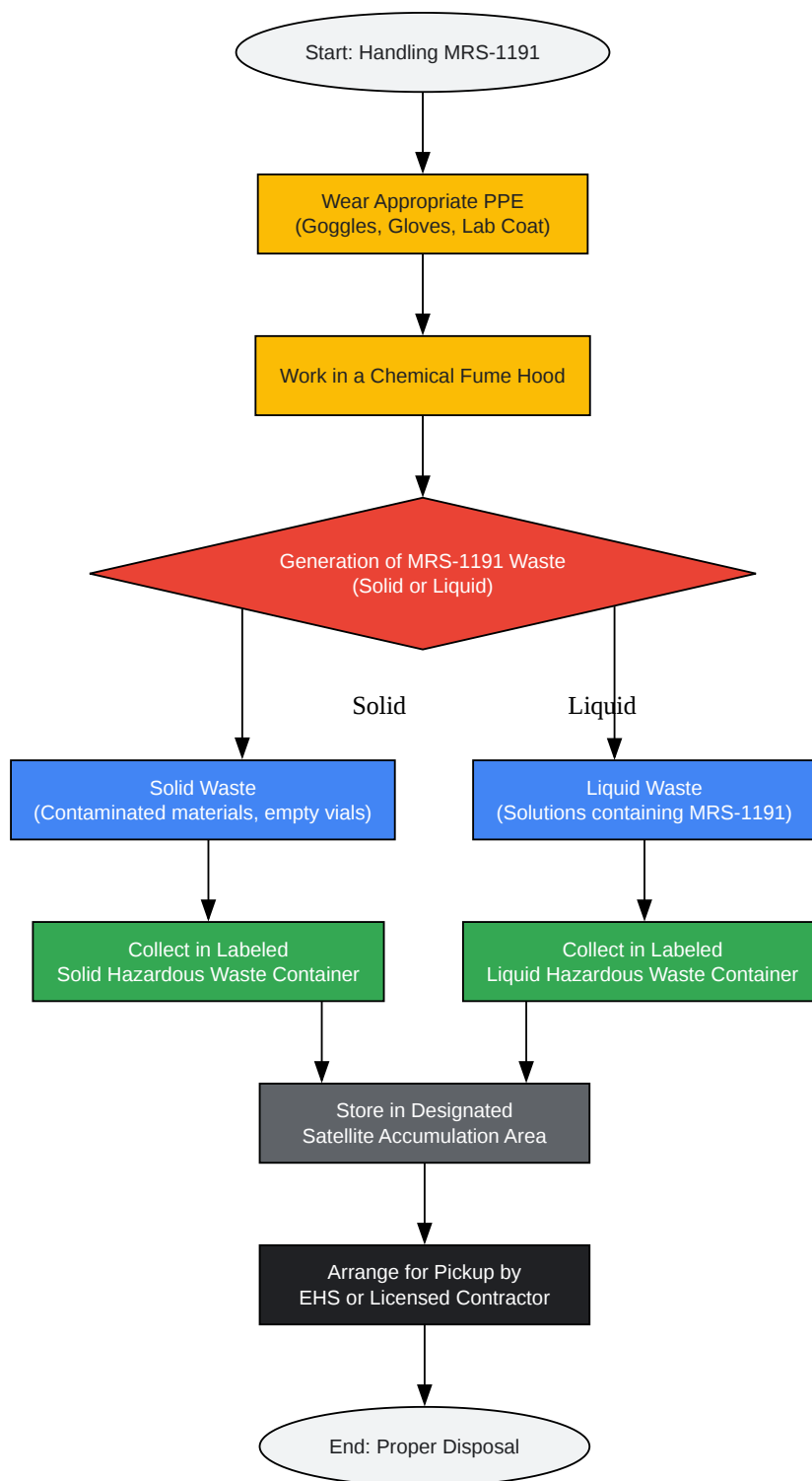
- Once the waste container is full or has been in storage for the maximum allowable time (consult your EHS office for specific time limits, often not exceeding one year), arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor.[2][3]
- Follow your institution's specific procedures for requesting a waste pickup.

7. Decontamination of Reusable Glassware:

- If reusable glassware has come into contact with **MRS-1191**, it should be decontaminated.
- Triple rinse the glassware with a suitable solvent (e.g., the solvent used to dissolve the compound, followed by a more volatile solvent like acetone or ethanol).
- Collect the rinsate as hazardous liquid waste.
- After rinsing, the glassware can be washed using standard laboratory procedures.

Experimental Workflow for MRS-1191 Disposal

The logical flow for the proper disposal of **MRS-1191** is depicted in the diagram below. This workflow emphasizes the decision-making process and the critical steps from handling to final disposal.



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References

- [1. hemaquebec.ca \[hemaquebec.ca\]](http://hemaquebec.ca)
- [2. Safety Data Sheet \(SDS\) Information Sheet - Health and Safety Authority \[hsa.ie\]](#)
- [3. osha.gov \[osha.gov\]](http://osha.gov)
- To cite this document: BenchChem. [Navigating the Safe Disposal of MRS-1191: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7772452/docs#navigating-the-safe-disposal-of-mrs-1191-a-procedural-guide\]](https://www.benchchem.com/product/b7772452/docs#navigating-the-safe-disposal-of-mrs-1191-a-procedural-guide)

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